

Technical Master Guide: 3-Bromo-4-chloroquinolin-6-amine

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Compound of Interest

Compound Name: 3-Bromo-4-chloroquinolin-6-amine

Cat. No.: B15321435

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Executive Summary: The Trifunctional Scaffold

In the landscape of kinase inhibitor discovery and fragment-based drug design (FBDD), **3-bromo-4-chloroquinolin-6-amine** (CAS: 2792186-32-2) represents a high-value "trifunctional" scaffold. Unlike simple quinolines, this molecule offers three distinct vectors for orthogonal functionalization, allowing chemists to rapidly generate diverse libraries around the privileged quinoline core.

This guide provides a validated synthetic roadmap and chemo-selective functionalization strategy for this compound. By leveraging the reactivity differences between the C4-chloride (S_NAr labile), C3-bromide (Pd-cross-coupling active), and C6-amine (nucleophilic), researchers can access complex chemical space efficiently.

Chemical Profile & Specifications

Property	Specification
IUPAC Name	3-Bromo-4-chloroquinolin-6-amine
CAS Number	2792186-32-2
Molecular Formula	C ₉ H ₆ BrClN ₂
Molecular Weight	257.51 g/mol
Appearance	Pale yellow to tan solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM
pKa (Calculated)	~3.5 (Quinoline N), ~2.5 (Aniline NH ₂)
Key Hazards	Irritant (Skin/Eye), Acute Tox (Oral)

Synthetic Architecture

The synthesis of **3-bromo-4-chloroquinolin-6-amine** is best approached via a Gould-Jacobs cyclization strategy starting from 4-nitroaniline. This route is preferred over direct halogenation of quinolin-6-amine due to the need for precise regiocontrol at the C3 and C4 positions.

Retrosynthetic Analysis

The target is disassembled into three key transformations:

- Nitro Reduction: Unmasking the C6-amine late-stage to prevent interference during halogenation.
- Deoxychlorination: Installing the C4-Cl using phosphorus oxychloride (POCl₃).
- Electrophilic Bromination: Installing the C3-Br on the electron-rich 4-hydroxyquinoline intermediate.

Detailed Synthetic Protocol

Step 1: Condensation & Cyclization (The Gould-Jacobs Protocol)

- Precursor: 4-Nitroaniline
- Reagent: Diethyl ethoxymethylenemalonate (EMME)
- Solvent: Diphenyl ether (Dowtherm A)

Procedure:

- Mix 4-nitroaniline (1.0 eq) and EMME (1.1 eq) and heat to 140°C for 2 hours. Ethanol is distilled off, yielding the acrylate intermediate.
- Critical Step: Add the acrylate intermediate dropwise to refluxing Dowtherm A (250°C). High dilution is key to prevent polymerization.
- Stir for 30–60 minutes. The solution will darken.
- Cool to room temperature. Dilute with hexane/diethyl ether to precipitate 6-nitro-4-hydroxyquinoline. Filter and wash to remove high-boiling solvent.^[1]

Step 2: C3-Bromination

- Reagent: Bromine () or N-Bromosuccinimide (NBS)
- Solvent: Acetic Acid ()

Mechanism: The 4-hydroxyquinoline tautomerizes to the quinolone, activating the C3 position for electrophilic attack. Procedure:

- Suspend 6-nitro-4-hydroxyquinoline in glacial acetic acid.
- Add bromine (1.05 eq) dropwise at 60°C.
- The product, 3-bromo-4-hydroxy-6-nitroquinoline, typically precipitates upon cooling.

- Note: Ensure anhydrous conditions to prevent over-bromination.

Step 3: C4-Chlorination (Deoxychlorination)

- Reagent:

(Phosphorus oxychloride)[2]

- Catalyst: DMF (Cat.)

Procedure:

- Suspend the Step 2 product in neat (5–10 volumes).
- Add catalytic DMF (creates the reactive Vilsmeier-Haack species).
- Reflux (105°C) for 2–4 hours until the solid dissolves and TLC shows conversion.
- Quench: Pour carefully onto crushed ice/ammonium hydroxide. (Exothermic!).
- Extract with DCM to yield 3-bromo-4-chloro-6-nitroquinoline.

Step 4: Nitro Reduction (Chemoselective)

- Reagent: Iron powder () / Ammonium Chloride ()

- Solvent: Ethanol/Water (4:1)

Why this method? Hydrogenation (

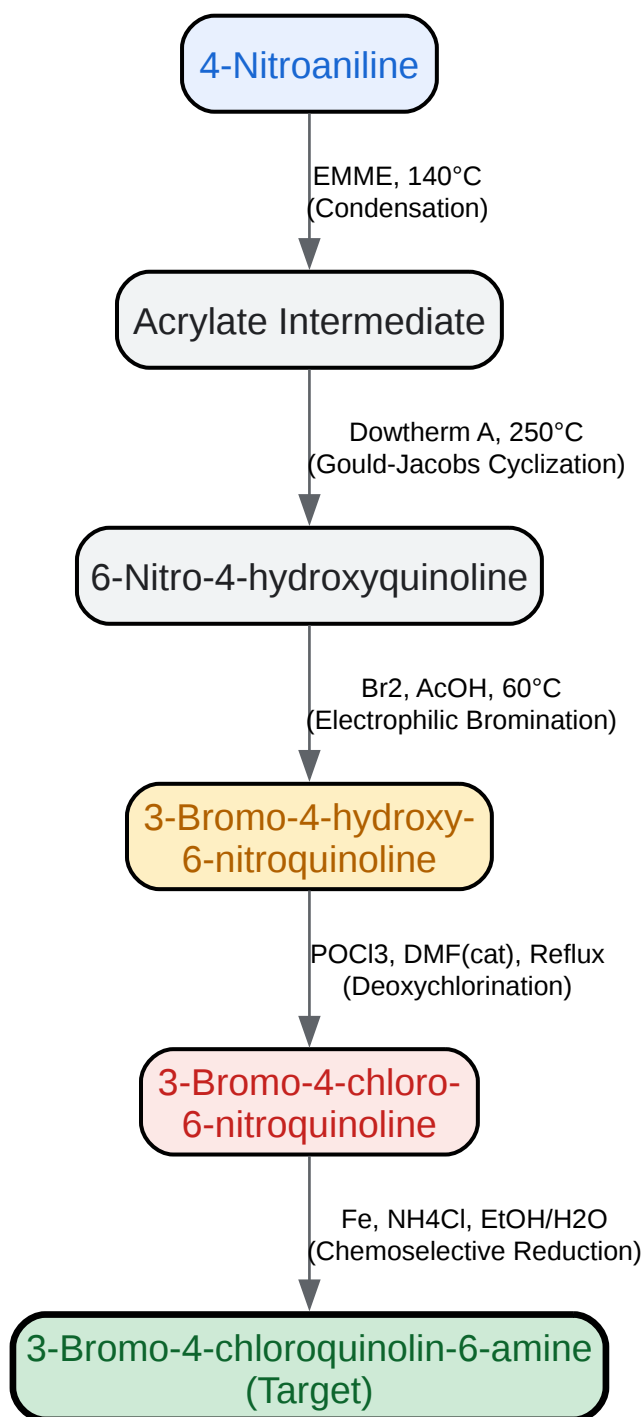
) risks de-halogenating the C3-Br and C4-Cl. Iron reduction is chemoselective for the nitro group. Procedure:

- Dissolve the nitro-quinoline in EtOH/Water. Add

(5 eq) and Iron powder (5 eq).

- Heat to 80°C with vigorous stirring for 1–2 hours.
- Filter hot through Celite to remove iron oxides.
- Concentrate and recrystallize (typically from Ethanol/Hexane) to yield the final **3-bromo-4-chloroquinolin-6-amine**.

Visualization: Synthetic Pathway[4][5]



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Caption: Step-wise synthesis of **3-Bromo-4-chloroquinolin-6-amine** via the Gould-Jacobs protocol.

Chemo-Selective Functionalization Strategy

The power of this scaffold lies in the reactivity hierarchy. You must sequence your reactions to avoid side products.

Reactivity Hierarchy

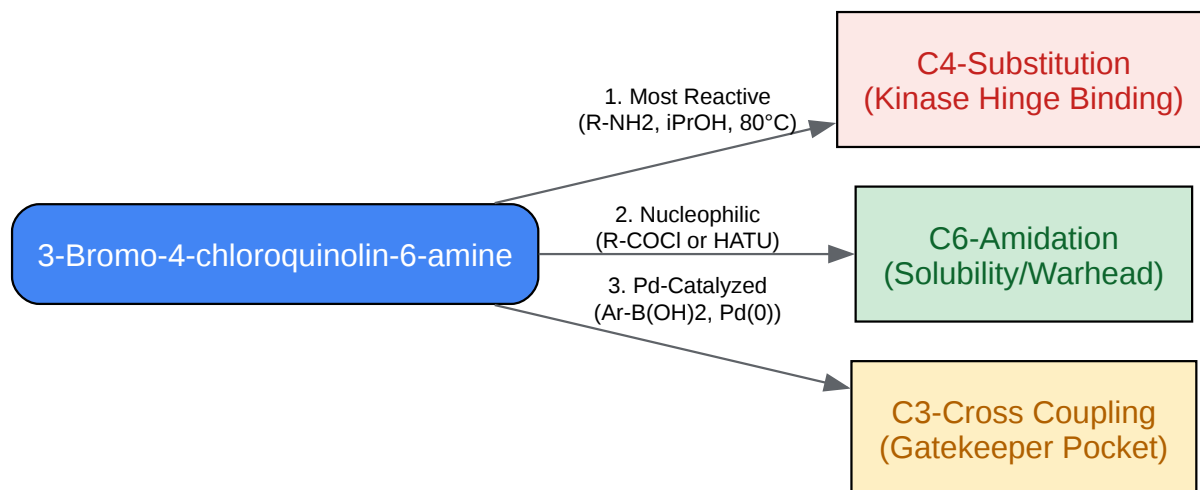
- C4-Chloride: Most reactive. Susceptible to
(Nucleophilic Aromatic Substitution) with amines, phenols, or thiols.
 - Condition: Mild heat (60–80°C), alcohol solvent.
- C6-Amine: Nucleophilic.[3] Can be acylated, alkylated, or converted to a urea/sulfonamide.
 - Condition: Standard amide coupling (HATU/DIPEA) or reductive amination.
- C3-Bromide: Least reactive. Requires Pd-catalysis (Suzuki, Sonogashira, Buchwald).
 - Condition:
or Pd-XPhos, Base, Heat (>90°C).

Recommended Workflow (SAR Generation)

To generate a library of kinase inhibitors:

- Step A (C4-Substitution): React the scaffold with an aniline (e.g., 3-chloro-4-fluoroaniline) to install the "hinge binder" or "solvent front" moiety. The C3-Br and C6-NH₂ will remain intact.
- Step B (C6-Capping): Acylate the C6-amine with an acryloyl chloride (for covalent inhibitors) or a solubilizing tail.
- Step C (C3-Coupling): (Optional) Perform a Suzuki coupling at C3 to fill the "gatekeeper" pocket.

Visualization: Functionalization Logic



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Caption: Orthogonal reactivity map allowing sequential modification at C4, C6, and C3 positions.

Safety & Handling

- Halogenated Quinolines: Often skin sensitizers. Handle in a fume hood with nitrile gloves.
- POCl₃ Residues: Ensure the C4-chlorination step is fully quenched. Residual phosphorus oxychloride can react violently with moisture or alcohols in subsequent steps.
- Waste Disposal: Segregate halogenated organic waste.

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